

Technical Guide: UV-Vis Absorbance Spectrum of 2-Butanone Dinitrophenylhydrazone

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Compound of Interest

Compound Name: 2-Butanone 2,4-Dinitrophenylhydrazone

Cat. No.: B143228

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This technical guide provides an in-depth overview of the ultraviolet-visible (UV-Vis) absorbance spectrum of 2-butanone dinitrophenylhydrazone, a derivative commonly used in analytical chemistry for the detection and quantification of carbonyl compounds. This document is intended for researchers, scientists, and professionals in the field of drug development and analytical chemistry.

Introduction

The reaction of 2-butanone, an aliphatic ketone, with 2,4-dinitrophenylhydrazine (DNPH) yields the corresponding 2,4-dinitrophenylhydrazone. This reaction is a classic example of a condensation reaction, proceeding through a nucleophilic addition-elimination mechanism. The resulting hydrazone derivative is a highly conjugated and colored compound, making it suitable for analysis by UV-Vis spectrophotometry. This derivatization technique is widely employed for both qualitative identification and quantitative determination of aldehydes and ketones.^{[1][2]}

The formation of a yellow, orange, or red precipitate upon reaction with DNPH is a positive test for the carbonyl functional group.

Spectroscopic Data

The UV-Vis spectroscopic properties of 2-butanone dinitrophenylhydrazone are summarized in the table below. The extended conjugation in the molecule gives rise to strong absorption in the UV-Vis region.

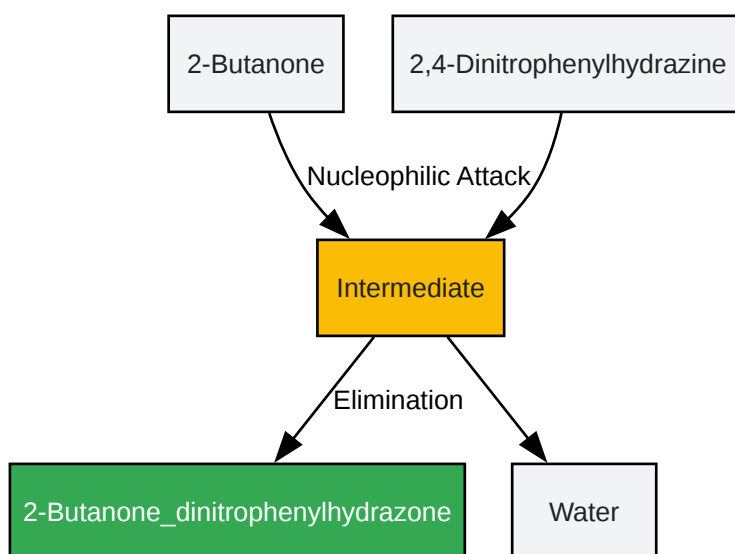
Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₂ N ₄ O ₄	[3][4][5]
Molecular Weight	252.23 g/mol	[3][4][5]
λ _{max} (in Ethanol)	363 nm	[6]
λ _{max} (in alkaline solution)	~440 nm	[6]
Molar Absorptivity (ε)	Data not available in cited sources	[7]

Reaction Mechanism and Experimental Workflow

The formation of 2-butanone dinitrophenylhydrazone and its subsequent analysis follow a well-defined reaction pathway and experimental process.

Reaction Mechanism: Nucleophilic Addition-Elimination

The reaction begins with the nucleophilic attack of the terminal nitrogen of the 2,4-dinitrophenylhydrazine on the electrophilic carbonyl carbon of 2-butanone. This is followed by a proton transfer and the elimination of a water molecule to form the stable hydrazone.

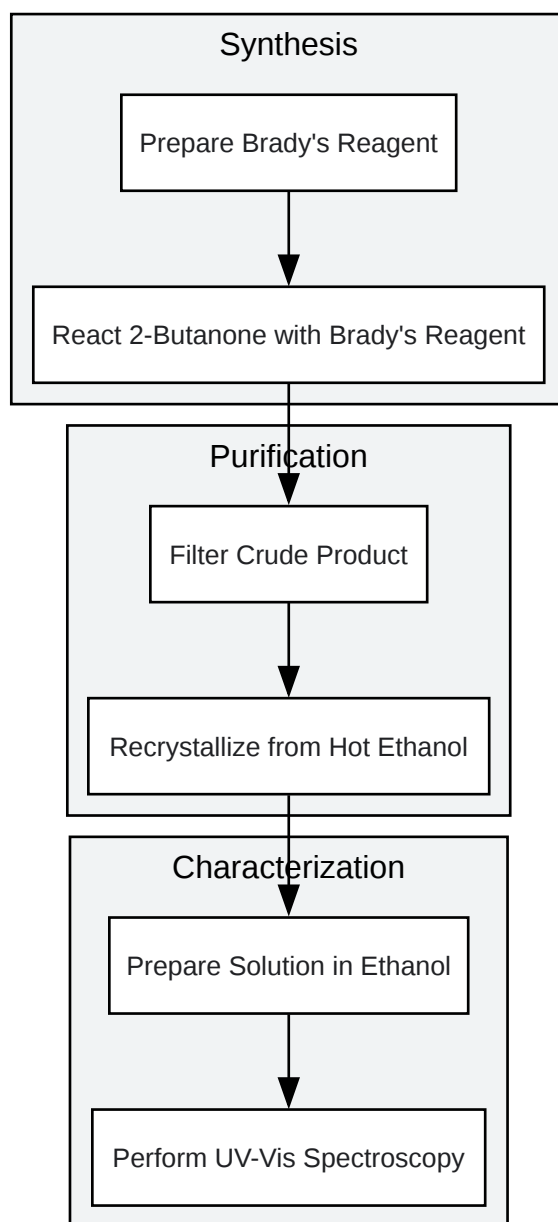


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Caption: Reaction mechanism for the formation of 2-butanone dinitrophenylhydrazone.

Experimental Workflow

The overall experimental process involves the synthesis of the hydrazone derivative, its purification, and subsequent characterization by UV-Vis spectroscopy.



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Caption: Experimental workflow for the synthesis and analysis of 2-butanone dinitrophenylhydrazone.

Experimental Protocols

The following are detailed methodologies for the synthesis of 2-butanone dinitrophenylhydrazone and its analysis by UV-Vis spectroscopy.

Synthesis of 2-Butanone Dinitrophenylhydrazone

This protocol outlines the steps for the preparation of the hydrazone derivative.

Materials:

- 2,4-Dinitrophenylhydrazine
- Methanol
- Concentrated Sulfuric Acid
- 2-Butanone
- Beakers
- Measuring cylinder
- Glass rod
- Funnel
- Filter paper

Procedure:

- Preparation of Brady's Reagent: Dissolve 1g of 2,4-dinitrophenylhydrazine in 25 ml of methanol in a 100 ml beaker. Cautiously add 1.5 ml of concentrated sulfuric acid down the side of the beaker while stirring.
- Preparation of Ketone Solution: In a separate beaker, dissolve a small amount of 2-butanone in a minimum volume of methanol.

- **Reaction:** Add the prepared Brady's reagent to the 2-butanone solution with stirring. A yellow to orange precipitate of 2-butanone dinitrophenylhydrazone should form. If no precipitate appears within 10 minutes, a small amount of concentrated sulfuric acid can be added.
- **Isolation and Purification:** Filter the solid precipitate using a funnel and filter paper. Wash the crystals with a small amount of cold methanol to remove any unreacted starting materials. The crude product can be further purified by recrystallization from hot ethanol.

UV-Vis Spectroscopic Analysis

This protocol describes the procedure for obtaining the UV-Vis absorbance spectrum of the synthesized 2-butanone dinitrophenylhydrazone.

Materials and Equipment:

- Purified 2-butanone dinitrophenylhydrazone
- Spectrophotometric grade ethanol
- Volumetric flasks
- Pipettes
- Quartz cuvettes (1 cm path length)
- UV-Vis Spectrophotometer

Procedure:

- **Preparation of a Standard Stock Solution:** Accurately weigh a known mass of the purified 2-butanone dinitrophenylhydrazone and dissolve it in a known volume of spectrophotometric grade ethanol in a volumetric flask to prepare a stock solution of a specific concentration.
- **Preparation of Working Solutions:** Prepare a series of dilutions from the stock solution to obtain working standards of varying concentrations.
- **Qualitative Analysis:**

- Take an appropriate concentration of the hydrazone solution in a quartz cuvette.
- Use the solvent (ethanol) as a blank.
- Scan the absorbance of the solution over a wavelength range of 200-600 nm to determine the wavelength of maximum absorbance (λ_{max}).
- Quantitative Analysis (Optional):
 - Set the spectrophotometer to the predetermined λ_{max} (363 nm).
 - Measure the absorbance of the blank (ethanol) and zero the instrument.
 - Measure the absorbance of each of the prepared working standards.
 - Plot a graph of absorbance versus concentration to generate a calibration curve.

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